

Application Note: Solid-Phase Extraction for NDMA Preconcentration

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-Nitrosomethylamine*

CAS No.: 64768-29-2

Cat. No.: B1204394

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

N-Nitrosodimethylamine (NDMA) is a semi-volatile organic chemical and a member of the N-nitrosamine family, a class of compounds considered to be probable human carcinogens.[1][2] Its presence in drinking water, wastewater, and pharmaceutical products is a significant public health concern.[2][3] Due to the typically low concentrations of NDMA in these matrices, a preconcentration step is essential for accurate quantification.[4][5] Solid-phase extraction (SPE) is a widely adopted technique for the preconcentration and purification of NDMA from various sample types, offering advantages such as high recovery rates, reduced solvent consumption, and ease of automation.[5][6][7] This application note provides detailed protocols for SPE-based NDMA preconcentration and a summary of performance data from various studies.

Principle of Solid-Phase Extraction

Solid-phase extraction is a sample preparation technique that separates components of a mixture in a liquid sample (mobile phase) based on their physical and chemical properties as they interact with a solid substance (stationary phase). For NDMA analysis, the sample is passed through an SPE cartridge containing a specific sorbent. NDMA is retained on the sorbent while other matrix components are washed away. Subsequently, a small volume of an appropriate solvent is used to elute the retained NDMA, resulting in a more concentrated and cleaner sample for analysis by analytical instruments such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).

Experimental Protocols

Several SPE sorbents have been successfully employed for the preconcentration of NDMA. The choice of sorbent and the specific protocol can depend on the sample matrix and the analytical method used for detection. Below are detailed protocols for commonly used SPE methods.

Protocol 1: Activated Coconut Charcoal Cartridges (Based on U.S. EPA Method 521)

This method is widely used for the analysis of nitrosamines in drinking water.^[8] Activated coconut charcoal is effective in retaining small polar molecules like NDMA.^[2]

- Sorbent: Activated Coconut Charcoal (e.g., Resprep™ 521 or ENVIRO-CLEAN® 521).^{[1][2]}
- Sample Volume: 500-1000 mL of water sample.^{[1][4]}
- Methodology:
 - Cartridge Conditioning: Sequentially wash the SPE cartridge with 5 mL of dichloromethane (DCM), 5 mL of methanol, and 10 mL of reagent water.^[1]
 - Sample Loading: Pass the water sample through the conditioned cartridge at a flow rate of 15 mL/min.^[1]
 - Cartridge Rinsing: Rinse the cartridge with 5 mL of reagent water to remove any remaining interfering substances.^[1]
 - Cartridge Drying: Dry the cartridge for 10 minutes using a stream of nitrogen gas.^[1]

- Elution: Elute the retained NDMA with 10 mL of dichloromethane (DCM) at a flow rate of 5 mL/min.[1]
- Concentration: The eluate can be concentrated to a final volume of 1 mL for analysis.

Protocol 2: Carbon-Based Sorbents (Dispersive Micro-Solid Phase Extraction)

This method offers a rapid extraction with minimal solvent usage.[9]

- Sorbent: Carbon molecular sieve (e.g., Carboxen™ 1003).[9]
- Sample Volume: 50 mL of water sample.[9]
- Methodology:
 - Extraction: Add 75 mg of the carbon adsorbent to the 50 mL water sample in a sample tube. It is recommended that the water sample contain 5% sodium chloride at a pH of 7.0. [9]
 - Agitation: Shake the tube vigorously for 20 minutes to ensure thorough mixing and adsorption of NDMA onto the sorbent.[9]
 - Sorbent Collection: Collect the adsorbent by filtration.[9]
 - Elution: Desorb the NDMA from the sorbent by treating it with 150 µL of dichloromethane. [9]

Protocol 3: Strong Cation-Exchange Polymeric Sorbent

This method is suitable for the analysis of nitrosamine impurities in complex matrices like cough syrups.[10]

- Sorbent: Strong cation-exchange functionalized polymeric sorbent.[10]
- Sample Preparation: Dilute the sample as needed before loading onto the SPE cartridge.
- Methodology: The specific conditioning, loading, washing, and elution steps will depend on the manufacturer's instructions for the selected strong cation-exchange cartridge. The

general principle involves retaining the positively charged matrix components on the sorbent while allowing the neutral NDMA to pass through or be selectively eluted.

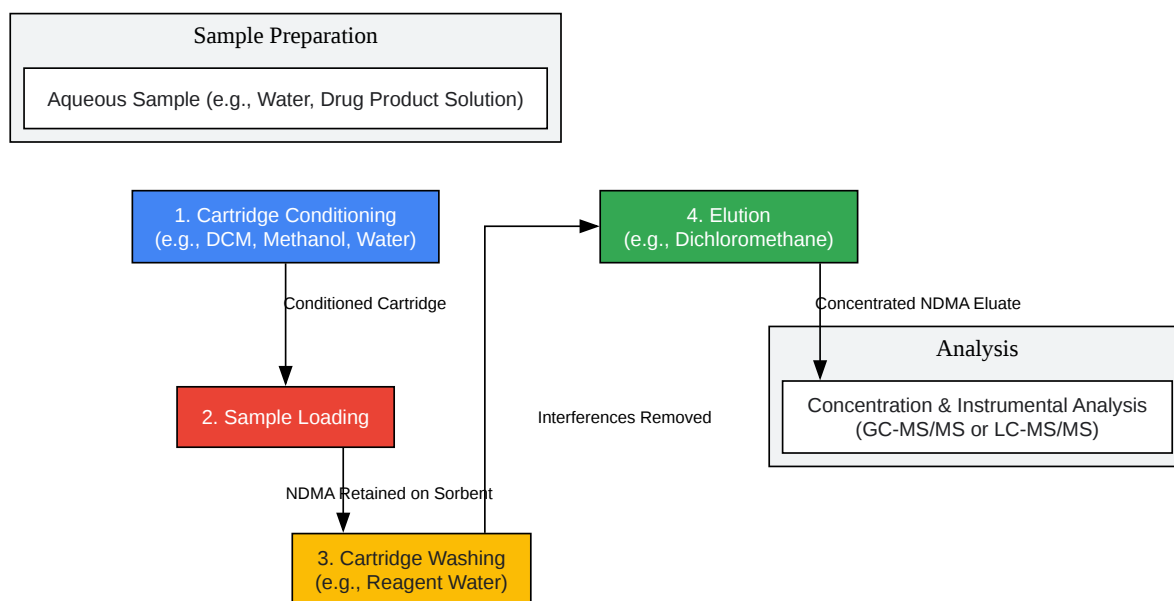
Data Presentation

The performance of SPE methods for NDMA preconcentration can be evaluated based on several key parameters, including recovery rate, method detection limit (MDL), and limit of quantification (LOQ). The following table summarizes quantitative data from various studies.

Sorbent Type	Sample Matrix	Recovery Rate (%)	MDL (ng/L)	LOQ (ng/L)	Analytical Method	Reference
Activated Coconut Charcoal	Reagent Water	91-126	2.5 (fortified)	-	GC-MS/MS	[1]
Activated Coconut Charcoal	Drinking Water	91-126	-	-	GC-MS/MS	[1]
Activated Coconut Charcoal	Wastewater	104-112	-	-	GC-MS/MS	[1]
Activated Coconut Charcoal	Groundwater	61	6.4	10	GC-NPD	[4]
Carbon-Based Disk	Aqueous Samples	~57	3	-	GC-Chemiluminescent Nitrogen Detector	[6]
Carbon Molecular Sieve	Swimming Pool Water	62-109	-	<0.9	GC-MS	[9]
Graphitized Carbon	Drinking Water	71.5-88.0	-	-	GC-MS/MS	
Strong Cation-Exchange Polymer	Antitussive Syrups	90-120	100 (0.1 ng/mL)	-	GC-MS	[10]
Ambersorb 572	Drinking & Surface Water	-	1	-	-	[11]

Visualizations

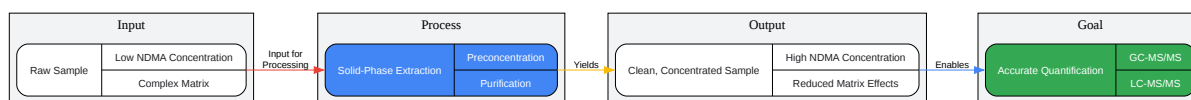
General Workflow for Solid-Phase Extraction of NDMA



[Click to download full resolution via product page](#)

A generalized workflow for the solid-phase extraction of NDMA.

Logical Relationship of SPE in NDMA Analysis



[Click to download full resolution via product page](#)

The role of SPE in achieving accurate NDMA quantification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. americanlaboratory.com [americanlaboratory.com]
2. unitedchem.com [unitedchem.com]
3. Isolation of N-nitrosodimethylamine from drug substances using solid-phase extraction-liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
4. ntrs.nasa.gov [ntrs.nasa.gov]
5. mdpi.com [mdpi.com]
6. Determinations of N-nitrosodimethylamine at part-per-trillion concentrations in contaminated groundwaters and drinking waters featuring carbon-based membrane extraction disks - PubMed [pubmed.ncbi.nlm.nih.gov]
7. grupobiomaster.com [grupobiomaster.com]
8. researchgate.net [researchgate.net]
9. researchgate.net [researchgate.net]
10. Solid-phase extraction followed by gas chromatography-mass spectrometry for the quantitative analysis of small molecule N-nitrosamine impurities in antitussive syrups - PubMed [pubmed.ncbi.nlm.nih.gov]

- 11. N-nitrosodimethylamine in drinking water using a rapid, solid-phase extraction method - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Solid-Phase Extraction for NDMA Preconcentration]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1204394/docs#application-note-solid-phase-extraction-for-ndma-preconcentration]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)